

Technical Brief: Molecular Weight of 2-Amino-4-isopropyl-5-methylthiazole

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Compound of Interest

Compound Name: 2-Amino-4-isopropyl-5-methylthiazole

Cat. No.: B033956

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a concise determination of the molecular weight for the chemical compound **2-Amino-4-isopropyl-5-methylthiazole**. The calculation is based on its constituent elements and their standard atomic weights.

Molecular Formula Determination

The chemical name "**2-Amino-4-isopropyl-5-methylthiazole**" defines its structural components, from which the molecular formula is derived:

- Thiazole: A five-membered aromatic ring containing one sulfur and one nitrogen atom (C_3H_3NS).
- 2-Amino: An amine group ($-NH_2$) is attached at the second position of the ring.
- 4-isopropyl: An isopropyl group ($-CH(CH_3)_2$) is attached at the fourth position.
- 5-methyl: A methyl group ($-CH_3$) is attached at the fifth position.

Summing these components yields the molecular formula: $C_7H_{12}N_2S$.

Molecular Weight Calculation

The molecular weight is calculated by summing the atomic weights of each atom in the molecular formula. The standard atomic weights for the constituent elements are provided by the International Union of Pure and Applied Chemistry (IUPAC).

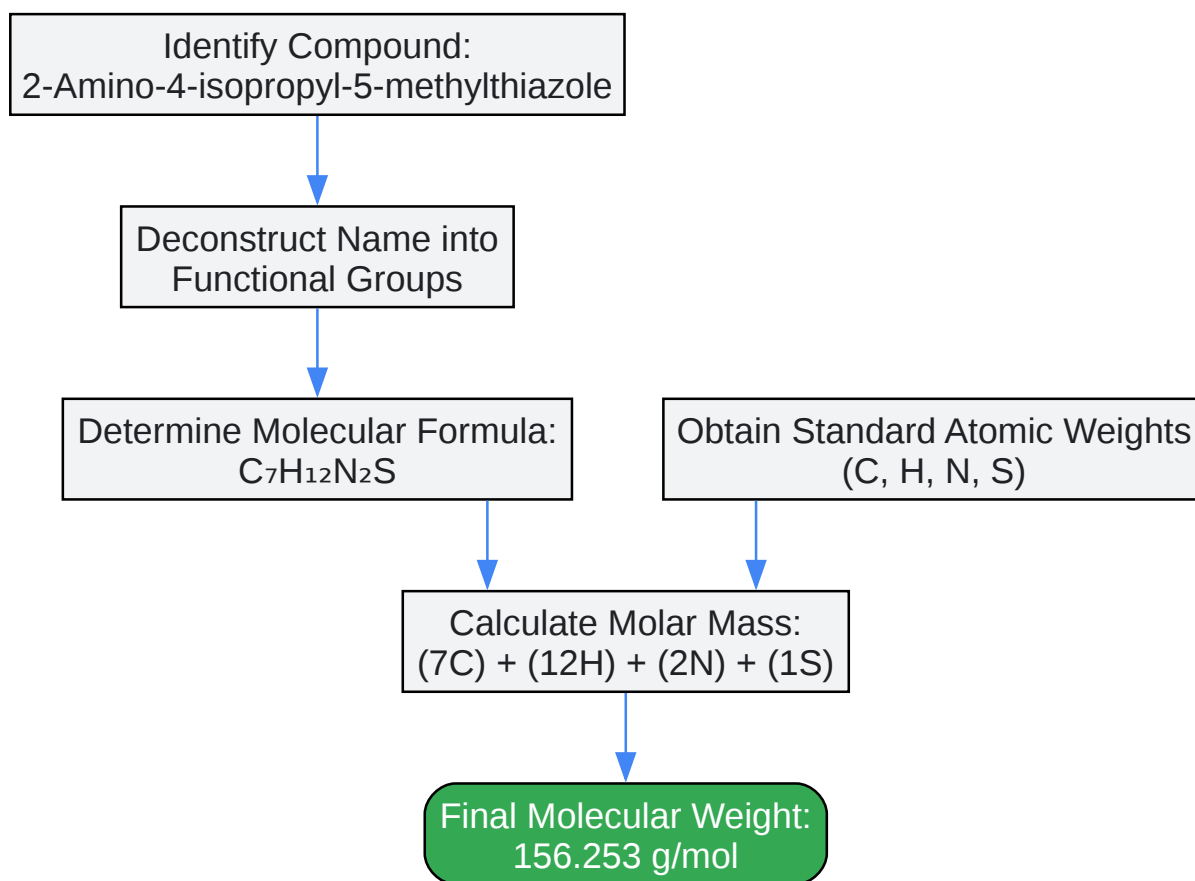
The calculation is detailed in the table below.

Element	Symbol	Quantity	Standard Atomic Weight (amu)	Total Mass (amu)
Carbon	C	7	12.011[1][2][3][4]	84.077
Hydrogen	H	12	1.008[5][6][7]	12.096
Nitrogen	N	2	14.007[8][9][10]	28.014
Sulfur	S	1	32.066[11][12] [13][14]	32.066
Total	Molecular Weight	156.253		

Based on this, the molecular weight of **2-Amino-4-isopropyl-5-methylthiazole** is 156.253 g/mol .

Logical Workflow for Calculation

The process for determining the molecular weight follows a clear logical sequence.



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Workflow for Molecular Weight Determination.

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